

Catalytic Dimerization of Acrylonitrile to 2-Hexenedinitrile

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Compound Focus: 2-Hexenedinitrile

CAS No.: 13042-02-9

Cat. No.: S1508165

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The tail-to-tail dimerization of acrylonitrile (AN) is an efficient route to **2-hexenedinitrile** (1,4-dicyanobut-1-ene), an important intermediate in the synthesis of hexamethylenediamine for nylon-6,6 production [1] [2]. The reaction typically yields a mixture of isomers, primarily **1,4-dicyanobut-1-ene** (both *cis* and *trans*) and **1,4-dicyanobut-2-ene** [2].

Ruthenium-Catalyzed Dimerization Protocol

A highly effective method uses a low-valent ruthenium complex as the catalyst precursor [2]. This protocol is noted for its high turnover number.

- **Catalyst System:** $[\text{Ru}(\text{cod})(\text{cot})]$ or $[\text{Ru}(\text{cod})(\text{benzene})]$ (cod = 1,5-cyclooctadiene; cot = 1,3,5-cyclooctatriene).
- **Reaction Atmosphere:** Hydrogen gas (H_2) is essential for the catalytic cycle [2].
- **Conditions:**
 - **Temperature:** 150 °C
 - **H₂ Pressure:** 25 atm (initial pressure at room temperature)
 - **Solvent:** Neat Acrylonitrile (AN acts as both substrate and solvent)
 - **Reaction Time:** 3 hours
- **Procedure:**
 - In an inert atmosphere glovebox, charge a high-pressure reactor vessel with the ruthenium complex precursor.
 - Add acrylonitrile to the vessel and seal it.

- Pressurize the reactor with H₂ to 25 atm.
- Heat the reaction mixture to 150 °C with vigorous stirring.
- After 3 hours, cool the reactor rapidly in an ice bath and carefully release the remaining pressure.
- Analyze the reaction mixture by GC-MS or ¹H NMR to determine conversion and selectivity.
- **Performance:** This method achieves ~61% conversion of acrylonitrile with a 42% yield of tail-to-tail dimers (selectivity of 69%), resulting in a high turnover number (TON) of 2060 [2].
- **Note on Additives:** The activity of this Ru-catalyst system can be improved by using diphenyl ether as a solvent, which increases the TON by a factor of 1.7 [1].

Phosphinite-Catalyzed Dimerization Protocol

For a metal-free approach, isopropyl diarylphosphinites (Ar₂POP^r) serve as efficient organocatalysts [2].

- **Catalyst:** Isopropyl diarylphosphinite (e.g., Ar = Ph).
- **Conditions:**
 - **Temperature:** Room Temperature to 80 °C (depending on desired reaction rate)
 - **Solvent:** Tetrahydrofuran (THF) or 1,4-Dioxane
- **Procedure:**
 - Dissolve the phosphinite catalyst (typically 1-5 mol%) in anhydrous solvent.
 - Add acrylonitrile to the solution.
 - Stir the reaction mixture at the desired temperature.
 - Monitor the reaction progress by TLC or GC until completion.
 - The catalyst can be quenched with a protic solvent upon completion.
- **Outcome:** This reaction produces a mixture of isomers, including *cis*-/*trans*-1,4-dicyanobut-1-ene (DCB-1), *trans*-1,4-dicyanobut-2-ene (DCB-2), and 2,4-dicyanobut-1-ene (MGN) [2].

Summary of Quantitative Data

The table below summarizes key quantitative information for the synthesized **2-hexenedinitrile** isomers.

Property	hex-2-enedinitrile (mixed isomers) [1]	(2Z)-2-Hexenedinitrile [2]
CAS Registry Number	13042-02-9	2141-58-4
Molecular Formula	C ₆ H ₆ N ₂	C ₆ H ₆ N ₂

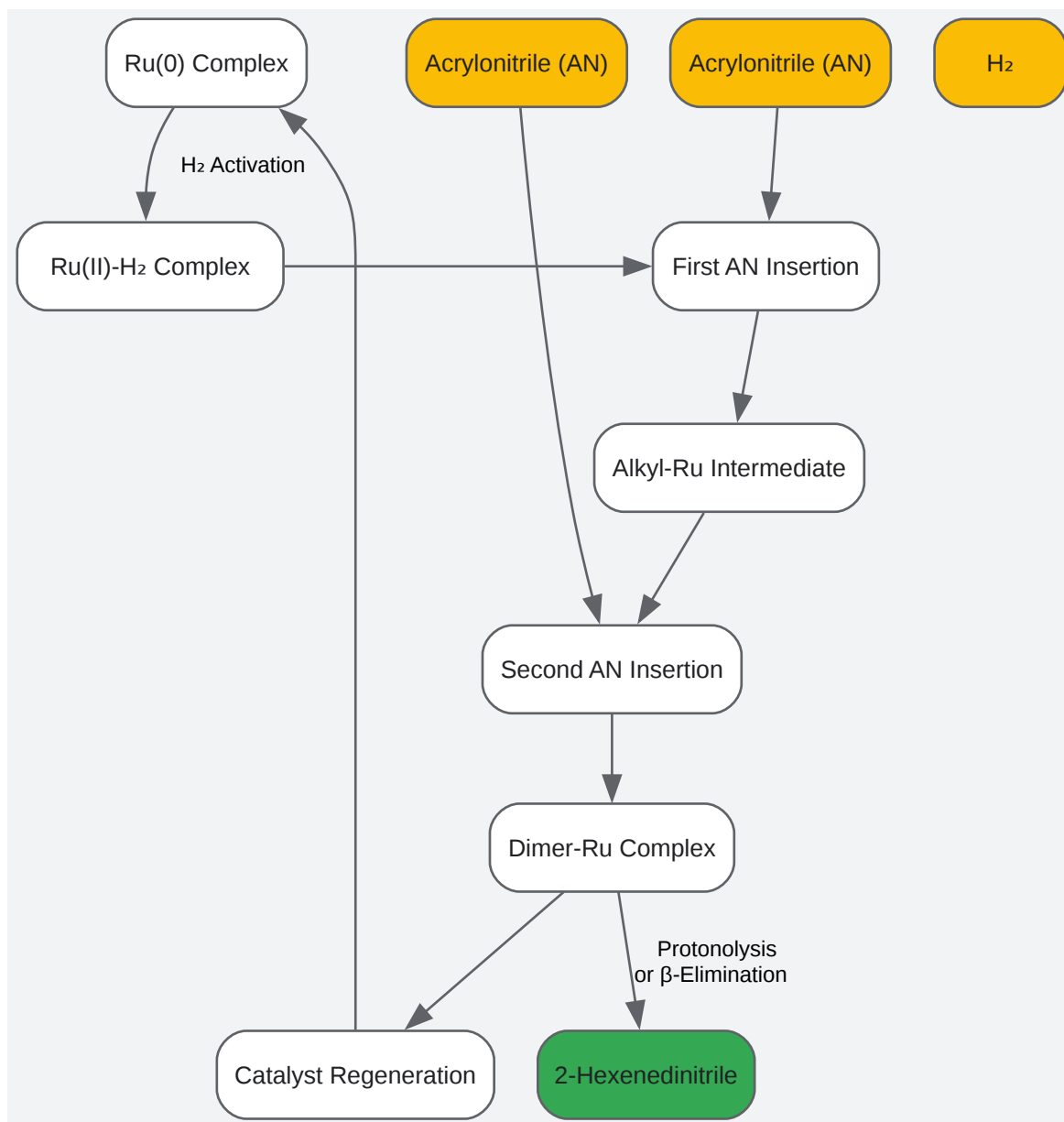
Property	hex-2-enedinitrile (mixed isomers) [1]	(2Z)-2-Hexenedinitrile [2]
Molecular Weight	106.12 g/mol	106.13 g/mol
Boiling Point	189.03°C (estimate)	189.03°C (estimate)
Melting Point	74°C (from ethanol)	-24.15°C
Density	1.0680 (estimate)	1.0620
Flash Point	151.6°C	Not specified
Refractive Index	1.4560 (estimate)	1.4665

Safety and Handling Notes

- **Acrylonitrile (Starting Material):** Highly flammable liquid and vapor [3]. Toxic if swallowed, in contact with skin, or if inhaled [3]. Causes skin and serious eye damage [3]. Classified as a carcinogen (H350) [4] [3].
- **2-Hexenedinitrile (Product):** Flammable and can cause skin and eye irritation [1].
- **General Protocol:**
 - **Personal Protective Equipment (PPE):** Wear appropriate gloves, safety goggles, and a lab coat. Conduct all handling in a well-ventilated fume hood.
 - **Hydrogen Gas:** The Ru-catalyzed protocol uses high-pressure H₂, which is extremely flammable. Use properly rated autoclaves and follow all high-pressure safety procedures.
 - **Disposal:** Dispose of all chemical waste according to local institutional regulations for nitrile and metal-containing compounds.

Reaction Mechanism and Workflow

The Ru-catalyzed dimerization mechanism involves hydridoruthenium intermediates and successive insertions of acrylonitrile.



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Conclusion

The catalytic dimerization of acrylonitrile provides a robust and efficient pathway to **2-hexenedinitrile**. The choice between the high-performance **Ruthenium-based system** and the metal-free **Phosphinite catalyst** depends on the specific requirements of the application, such as reaction scale, available equipment, and product purity needs. Adherence to the detailed safety protocols is paramount due to the hazardous nature of the chemicals involved.

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References

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